

Available Preclinical Data on Letaxaban

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

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The table below consolidates the core preclinical data found in the literature.

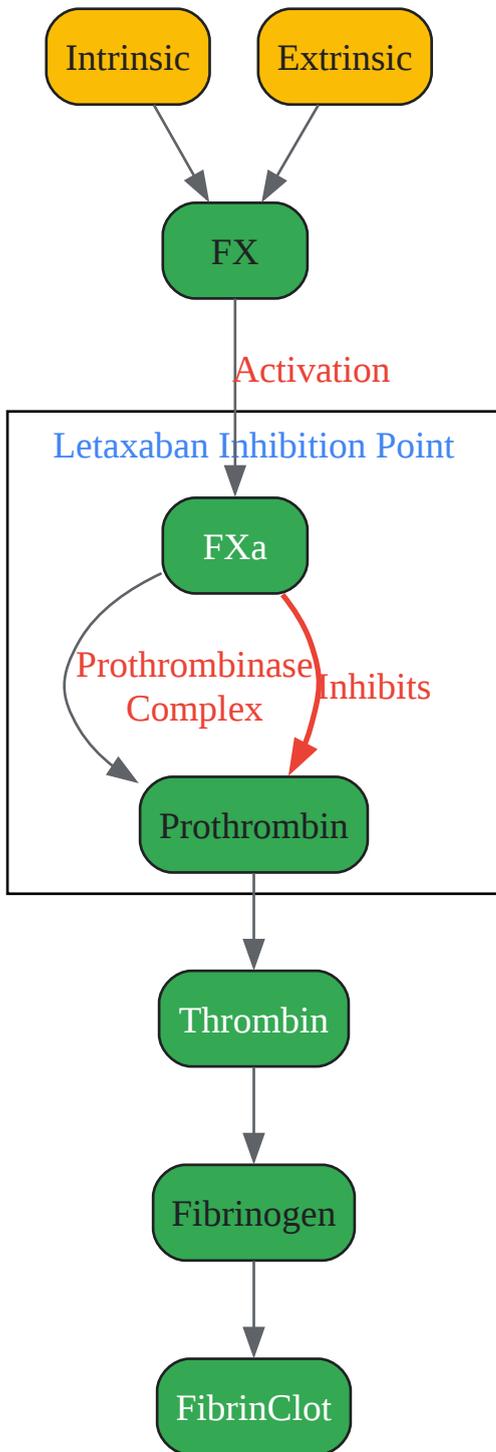
Parameter	Reported Value	Experimental Context / Notes
FXa Inhibitory Potency (IC ₅₀)	3.5 nM	In vitro enzyme assay [1].
In Vivo Antithrombotic Efficacy	Potent efficacy	Rabbit model of venous thrombosis [1].
Bleeding Risk Profile	Did not affect bleeding time	Observed at efficacious antithrombotic doses in the same rabbit model [1].
Pharmacokinetics	Favorable in monkeys	Specific parameters (half-life, clearance, etc.) not detailed [1].
Chemical Structure	Chloronaphthyl P1 group, 2-hydroxyethylsulfone linker, piperidinyltetrahydropyrimidinone P4 group	Discovered to replace a metabolically vulnerable heterocycle in a lead compound [1].

Research and Development Context

Letaxaban was developed as a direct, oral Factor Xa (FXa) inhibitor.

- **Mechanism of Action:** As an FXa inhibitor, **letaxaban** binds directly to the active site of Factor Xa, preventing the conversion of prothrombin to thrombin. This mechanism reduces thrombin generation and, consequently, fibrin clot formation [2] [3].
- **Discovery Rationale:** The tetrahydropyrimidinone P4 group in its structure was introduced to address a metabolic instability identified in an earlier lead compound from the same chemical series [1].
- **Clinical Fate:** **Letaxaban** successfully progressed through Phase II clinical trials but was ultimately discontinued from further development [1] [4].

The following diagram illustrates the general mechanism of action of Factor Xa inhibitors like **letaxaban** within the coagulation cascade.



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References

1. Razaxaban - an overview | ScienceDirect Topics [sciencedirect.com]
2. Preclinical discovery of apixaban, a direct and orally ... [pmc.ncbi.nlm.nih.gov]
3. A Structure Based Study of Selective Inhibition of Factor ... [pmc.ncbi.nlm.nih.gov]
4. Ingo Ahrens - Discovery Medicine [discoverymedicine.com]

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